

Technical Guide: Solubility and Reconstitution of Mca-SEVKMDAEFRK(Dnp)RR-NH2

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Compound of Interest

Compound Name: Mca-SEVKMDAEFRK(Dnp)RR-NH2

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of the fluorogenic peptide substrate, **Mca-SEVKMDAEFRK(Dnp)RR-NH2**. This peptide is a valuable tool in Alzheimer's disease research as a substrate for thimet oligopeptidase (TOP). Understanding its solubility is critical for accurate and reproducible experimental results.

Core Properties

Mca-SEVKMDAEFRK(Dnp)RR-NH2 is a synthetic peptide containing the wild-type amyloid precursor protein (APP) β -secretase cleavage site. The peptide is labeled with a fluorescent donor, (7-Methoxycoumarin-4-yl)acetyl (Mca), and a quenching acceptor, 2,4-Dinitrophenyl (Dnp). Cleavage of the peptide by enzymes such as thimet oligopeptidase separates the Mca and Dnp, resulting in an increase in fluorescence that can be used to measure enzyme activity.

Solubility Data

While specific quantitative solubility data for **Mca-SEVKMDAEFRK(Dnp)RR-NH2** is not readily available in public literature, qualitative information from suppliers of structurally similar peptides consistently indicates solubility in dimethyl sulfoxide (DMSO). For a closely related peptide, Mca-SEVNLDAEFR-K(Dnp)-RR-NH2 (acetate), the stated solubility is simply "Soluble" in DMSO^[1]. The inclusion of a Lys-Arg-Arg (KRR) sequence in similar peptides is specifically intended to enhance solubilization.

Based on the chemical properties of the constituent amino acids and the hydrophobic nature of the Mca and Dnp moieties, a summary of expected solubility is presented below.

Solvent	Qualitative Solubility	Remarks
Dimethyl Sulfoxide (DMSO)	Soluble ^[1]	Recommended as the primary solvent for creating stock solutions.
Water	Potentially Low	The peptide has a net positive charge, suggesting some aqueous solubility, but this is likely counteracted by hydrophobic groups. Direct dissolution in aqueous buffers may be difficult.
Aqueous Buffers (e.g., PBS)	Potentially Low	Similar to water, direct reconstitution may lead to incomplete dissolution or aggregation. It is recommended to first dissolve in DMSO.
Methanol / Ethanol	Not Recommended	Compatibility with downstream assays is often poor, and solubility is not guaranteed.

Experimental Protocols

Recommended Reconstitution Protocol for **Mca-SEVKMDAEFRK(Dnp)RR-NH2**

This protocol is based on best practices for similar fluorogenic peptide substrates. It is strongly recommended to perform a small-scale solubility test with a fraction of the peptide before dissolving the entire stock.

Materials:

- Mca-SEVKMDAEFRK(Dnp)RR-NH2** (lyophilized powder)

- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated micropipettes
- Vortex mixer
- Sonicator (optional)

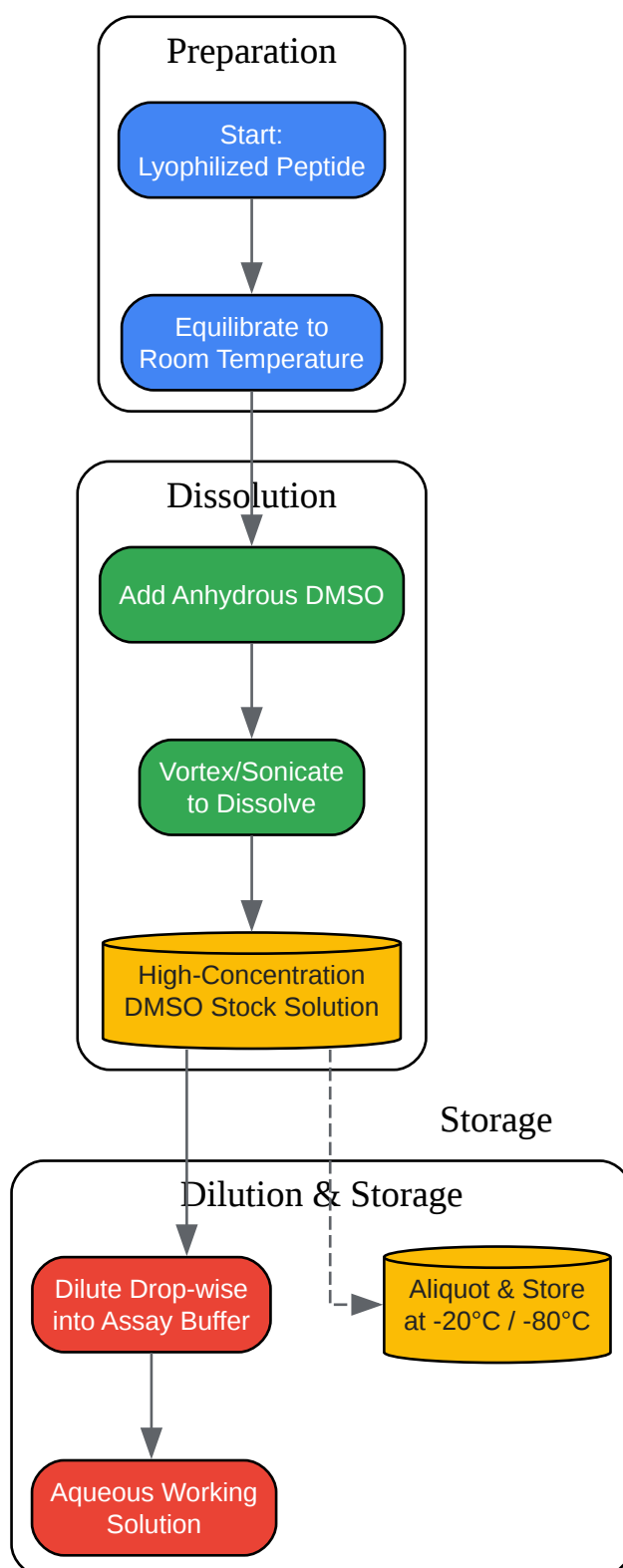
Procedure:

- Pre-equilibration: Allow the vial of lyophilized peptide to warm to room temperature for 15-20 minutes before opening. This prevents condensation of atmospheric moisture onto the peptide.
- Initial Dilution in DMSO:
 - Carefully open the vial and add the required volume of DMSO to achieve a desired stock concentration (e.g., 1-10 mM). It is crucial to dissolve the peptide completely in DMSO before any aqueous dilution.
 - For example, to create a 1 mM stock solution from 1 mg of peptide (Molecular Weight: ~2033.2 g/mol), you would add approximately 492 μ L of DMSO.
- Ensuring Complete Dissolution:
 - Tightly cap the vial and vortex gently for 1-2 minutes.
 - Visually inspect the solution against a light source to ensure there are no visible particulates.
 - If particulates remain, sonicate the vial in a water bath for 5-10 minutes.
- Aqueous Working Solutions:
 - For most enzymatic assays, the DMSO stock solution must be diluted into an aqueous buffer.

- To prevent precipitation, it is critical to add the DMSO stock solution drop-wise to the aqueous buffer while gently vortexing. Never add the aqueous buffer directly to the DMSO stock.
- The final concentration of DMSO in the assay should be kept as low as possible (typically <1%) to avoid impacting enzyme activity or cell viability.
- Storage:
 - Store the DMSO stock solution in tightly sealed aliquots at -20°C or -80°C.
 - Protect the solution from light due to the photosensitive nature of the fluorophore.
 - Avoid repeated freeze-thaw cycles.

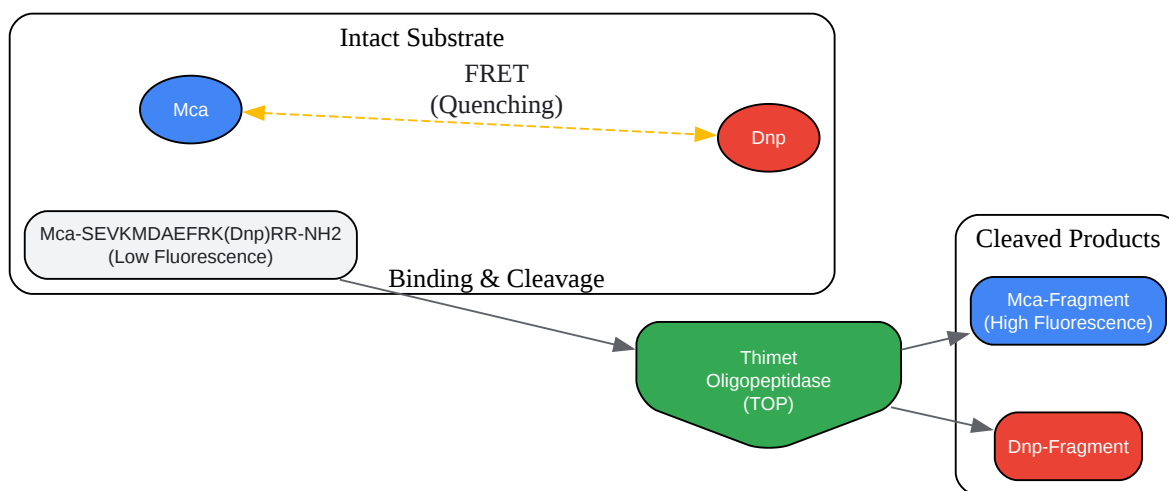
Visualized Workflow and Signaling Pathway

The following diagrams illustrate the reconstitution workflow and the peptide's role in a typical enzymatic assay.



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Caption: Workflow for reconstituting **Mca-SEVKMDAEFRK(Dnp)RR-NH2**.



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Caption: FRET-based detection of enzymatic activity.

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References

- 1. caymanchem.com [caymanchem.com]
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